N-Demethyl Chlordiazepoxide-d5: A Technical Overview of its Physicochemical Characteristics

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Compound of Interest

Compound Name:	*N-Demethyl chlordiazepoxide-d5*
Cat. No.:	*B15559748*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical characteristics of **N-Demethyl chlordiazepoxide-d5**. This deuterated analog of N-Demethyl chlordiazepoxide, a primary metabolite of the benzodiazepine chlordiazepoxide, is a critical tool in pharmacokinetic and metabolic studies. Understanding its fundamental properties is essential for accurate analytical method development, interpretation of experimental data, and its application in drug development.

Core Physicochemical Data

The incorporation of five deuterium atoms into the N-Demethyl chlordiazepoxide structure subtly alters its physical properties. While specific experimental data for the deuterated compound is limited, the following table summarizes the available information for both the deuterated and non-deuterated forms, offering a comparative baseline.

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Property	N-Demethyl chlordiazepoxide-d5	N-Demethyl chlordiazepoxide	Data Source
Molecular Formula	$C_{15}H_7D_5ClN_3O$	$C_{15}H_{12}ClN_3O$	[1][2]
Molecular Weight	290.76 g/mol	285.73 g/mol	[2][3]
Appearance	Not explicitly stated; likely similar to non-deuterated form	Off-White to Light Yellow Solid	[3]
Melting Point	Not available	Not available	
Boiling Point	Not available	Not available	
Solubility	Not available	Not available	
pKa	Not available	Not available	
LogP	Not available	Not available	

Note on Deuteration Effects: The replacement of hydrogen with deuterium typically leads to a stronger carbon-deuterium bond. This can influence physicochemical properties, potentially resulting in a slightly lower melting point and increased solubility compared to the non-deuterated counterpart.[4] However, without direct experimental data for **N-Demethyl chlordiazepoxide-d5**, these are theoretical considerations.

Metabolic Pathway and Synthesis

N-Demethyl chlordiazepoxide is the principal metabolite of chlordiazepoxide.[3] The metabolic cascade primarily occurs in the liver, where chlordiazepoxide undergoes N-demethylation to form N-Demethyl chlordiazepoxide (also known as nordiazepam or desmethyldiazepam) and other active metabolites like oxazepam.[5]

The following diagram illustrates the metabolic conversion of chlordiazepoxide.

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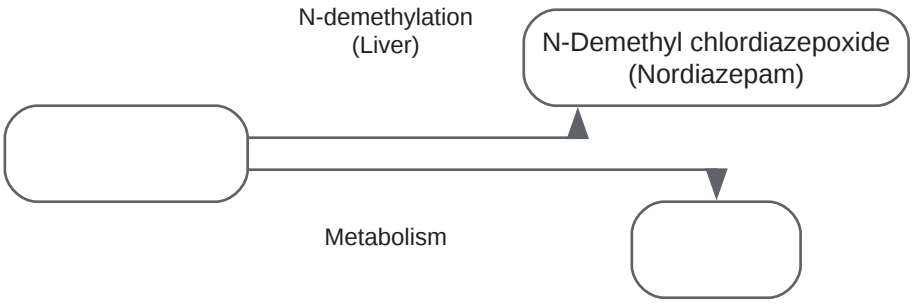

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Caption: Metabolic pathway of Chlordiazepoxide to its primary metabolites.

Experimental Protocols for Physicochemical Characterization

While specific experimental protocols for determining the physicochemical properties of **N-Demethyl chlordiazepoxide-d5** are not readily available in the public domain, standard methodologies can be applied. The following outlines general experimental workflows for key parameters.

Determination of Melting Point

A standard capillary melting point apparatus can be used. A small, powdered sample of **N-Demethyl chlordiazepoxide-d5** is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.

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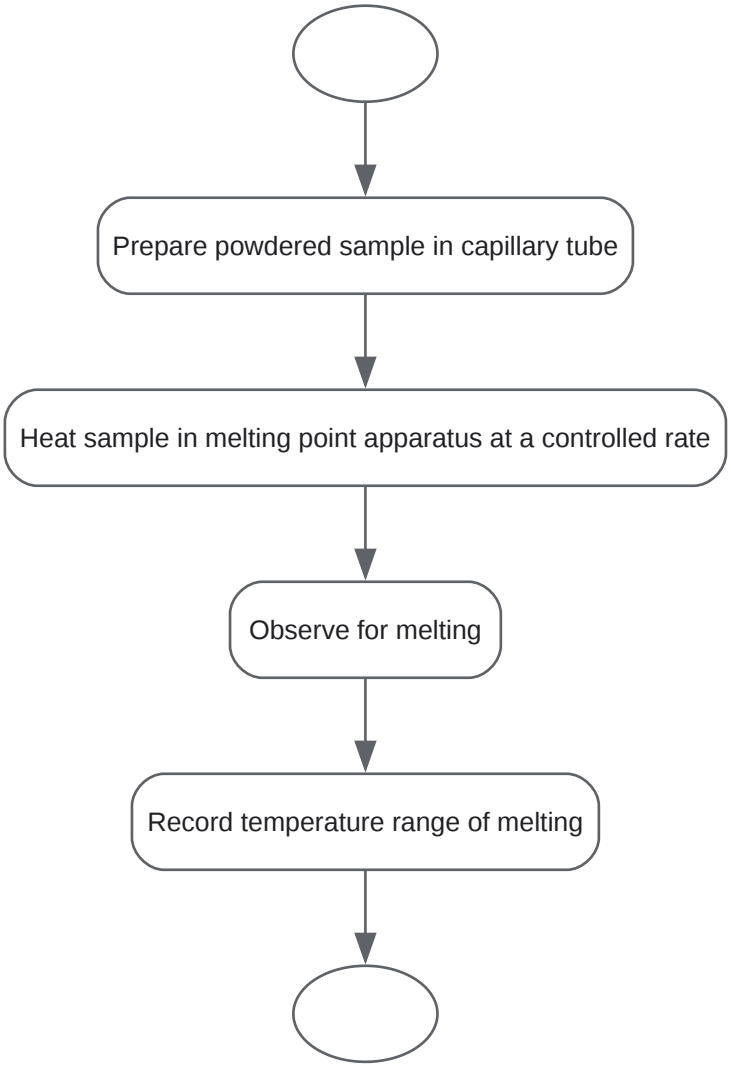

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Caption: Workflow for determining the melting point of a solid compound.

Determination of Solubility

The solubility of **N-Demethyl chlordiazepoxide-d5** can be determined in various solvents (e.g., water, ethanol, DMSO) using the shake-flask method. An excess amount of the compound is added to a known volume of the solvent and agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved compound is then measured, typically by High-Performance Liquid Chromatography (HPLC).

Determination of pKa

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The acid dissociation constant (pKa) can be determined using potentiometric titration or UV-Vis spectrophotometry. These methods involve monitoring changes in pH or absorbance as a solution of the compound is titrated with a strong acid or base.

Determination of LogP

The partition coefficient (LogP), a measure of lipophilicity, is commonly determined using the shake-flask method with n-octanol and water. After partitioning the compound between the two immiscible phases, the concentration in each phase is determined to calculate the LogP value.

Analytical Methods for Detection and Quantification

Several analytical techniques are employed for the detection and quantification of chlordiazepoxide and its metabolites, including N-Demethyl chlordiazepoxide, in biological matrices. These methods can be adapted for the deuterated analog.

- High-Performance Liquid Chromatography (HPLC): A widely used technique for separating and quantifying benzodiazepines and their metabolites in blood, plasma, and urine.[6][7]
- Gas Chromatography-Mass Spectrometry (GC-MS): A highly sensitive and specific method for the identification and quantification of these compounds.
- Thin-Layer Chromatography (TLC): A simpler chromatographic technique used for the separation and qualitative identification of chlordiazepoxide and its metabolites.[8]
- Immunoassays: Used for initial screening of benzodiazepines in biological fluids.[9]

The following diagram illustrates a general workflow for the analysis of **N-Demethyl chlordiazepoxide-d5** in a biological sample.

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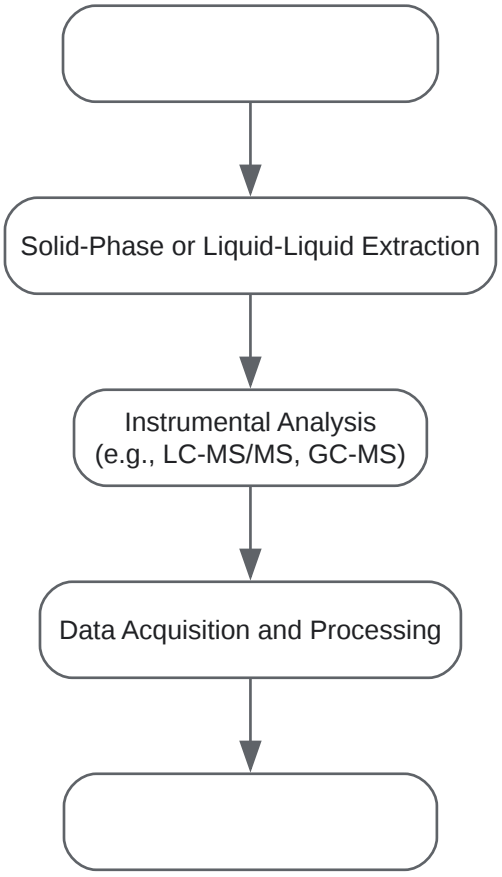

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Caption: General workflow for the analysis of **N-Demethyl chlordiazepoxide-d5**.

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